

# preventing hydrolysis of the maleimide group on DSPE-PEG36-mal

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## Compound of Interest

Compound Name: DSPE-PEG36-mal

Cat. No.: B12425737

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## Technical Support Center: DSPE-PEG(36)-Maleimide

Welcome to the technical support center for DSPE-PEG-Maleimide. This guide provides detailed answers to frequently asked questions and troubleshooting advice to help you minimize maleimide hydrolysis and ensure successful conjugation experiments.

## Section 1: FAQs - Understanding Maleimide Hydrolysis

This section covers the fundamental principles of maleimide chemistry and stability.

### Q1: What is DSPE-PEG36-mal and what is it used for?

**DSPE-PEG36-mal** is a functionalized phospholipid-polymer conjugate. It consists of three parts:

- DSPE (1,2-distearoyl-sn-glycero-3-phosphoethanolamine): A saturated 18-carbon phospholipid that acts as a lipid anchor, allowing for its incorporation into the lipid bilayer of liposomes and other nanoparticles.[1][2]
- PEG36 (Polyethylene Glycol): A hydrophilic polymer chain that provides a "stealth" layer to the nanoparticle surface, which can help extend circulation half-life by reducing non-specific

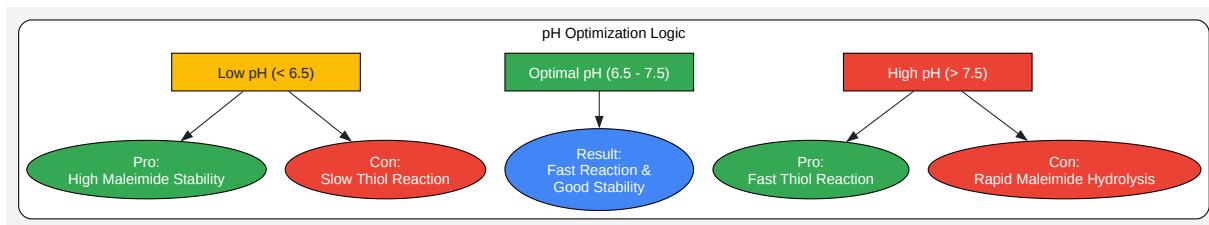
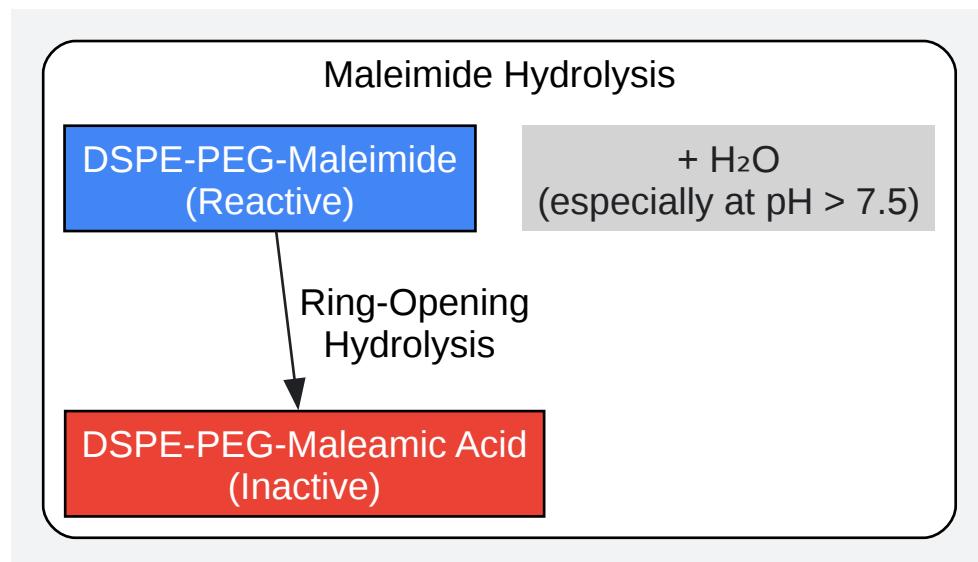
protein binding.[[1](#)]

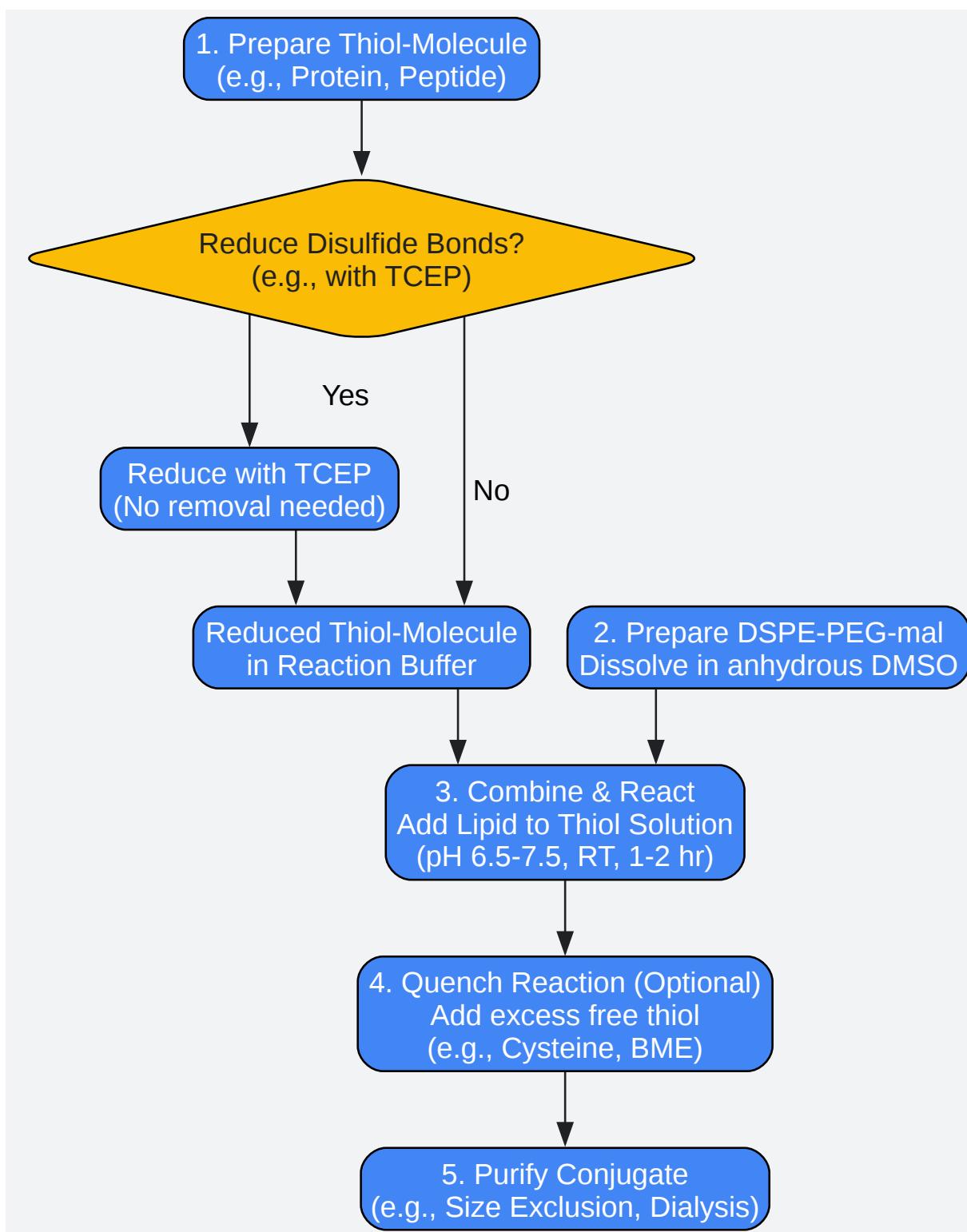
- Maleimide (mal): A reactive group at the end of the PEG chain. This group is used for covalent bioconjugation, as it reacts specifically with free sulfhydryl (thiol) groups, such as those on cysteine residues of proteins and peptides.[[2](#)][[3](#)]

Its primary application is to functionalize the surface of lipid-based nanoparticles for targeted drug delivery.[[1](#)][[4](#)]

## Q2: What is maleimide hydrolysis and why is it a problem?

Maleimide hydrolysis is a chemical reaction where the maleimide ring is opened by water, forming an unreactive maleamic acid derivative.[[5](#)][[6](#)] This is a significant problem because the ring-opened product will not react with thiol groups.[[5](#)] If a substantial portion of your DSPE-PEG-mal hydrolyzes before or during your experiment, it will lead to low or failed conjugation efficiency, meaning fewer of your targeting molecules (e.g., antibodies, peptides) will attach to your nanoparticles.[[7](#)][[8](#)]





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